

Application Notes and Protocols for Insta-Gel Plus: Suspended Solids Analysis

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Compound of Interest

Compound Name: *insta-gel*

Cat. No.: *B1173381*

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These application notes provide a detailed procedure for the use of **Insta-Gel Plus**, a versatile liquid scintillation cocktail, for the quantification of radioactivity in suspended solids. This methodology is particularly relevant for applications in environmental monitoring, metabolic studies, and drug metabolite analysis where the analyte of interest is present in a particulate form.

Introduction to Insta-Gel Plus for Suspended Solids

Insta-Gel Plus is a multipurpose liquid scintillation cocktail that is highly effective for counting aqueous and non-aqueous samples.[1] Its key feature for the analysis of suspended solids is its ability to form a stable gel, which immobilizes particulate matter, ensuring a uniform suspension and reproducible counting geometry.[1] This is crucial for obtaining accurate and precise measurements in liquid scintillation counting (LSC). The cocktail can hold up to 50% water and is proficient at counting samples in a gel phase, making it ideal for applications such as counting radiolabeled TLC scrapings or other powdered samples.[1]

Liquid scintillation counting operates on the principle of converting the kinetic energy of nuclear emissions (e.g., beta particles) into light energy, which is then detected and quantified.[2] For suspended solids, achieving a homogeneous mixture of the sample within the scintillation cocktail is paramount to ensure that the emitted radiation efficiently interacts with the scintillator molecules.[3] The gel-forming property of **Insta-Gel Plus** facilitates this by preventing the settling of particles.

Data Presentation

The following table summarizes the performance characteristics of **Insta-Gel Plus** based on available data. This information is critical for experimental design and data interpretation.

Parameter	Isotope	Sample Load	Counting Efficiency (%)	Vial Type	Stability	Reference
Counting Efficiency	^3H	5%	~25%	Polyethylene	Stable	[4][5]
Counting Efficiency	^3H	50%	~10%	Polyethylene	Decrease over time	[4][5]
Counting Efficiency	^{14}C	5%	~90%	Polyethylene	Stable	[4][5]
Counting Efficiency	^{14}C	50%	~80%	Polyethylene	Decrease over time	[4][5]
Counting Efficiency	^{14}C	2g CaCO_3 in 4mL H_2O	Not specified, but consistent results	Not specified	Stable	[6]
Sample Holding	Aqueous	-	Up to 50%	-	-	[1]

Note: Counting efficiency can be influenced by factors such as the type of suspended solid, particle size, and the presence of quenching agents. It is recommended to determine the counting efficiency for your specific sample type. A decrease in counting efficiency over time was observed for high sample loads in polyethylene vials, while samples in borosilicate glass vials remained stable.[4][5]

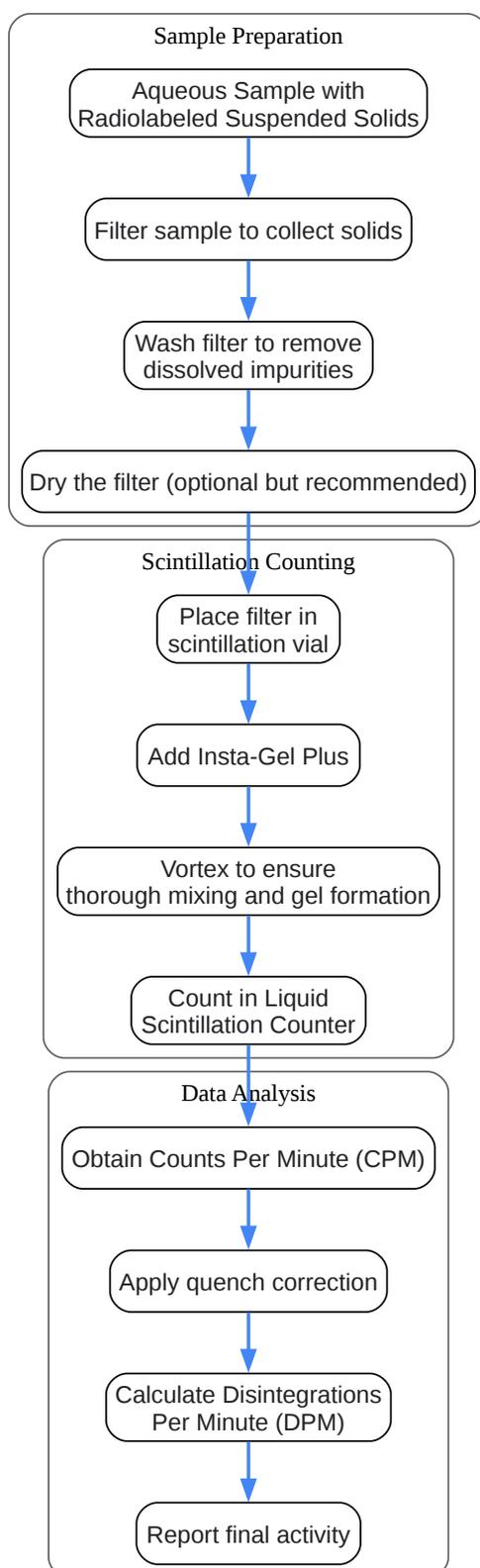
Experimental Protocols

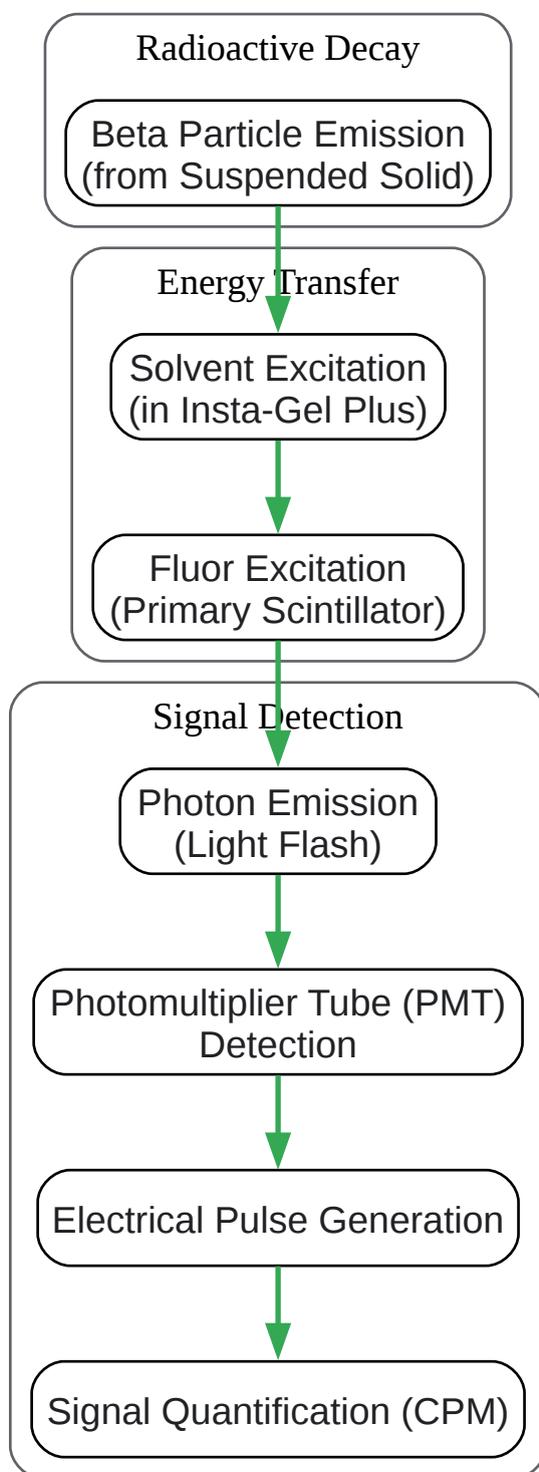
This section outlines detailed protocols for the preparation and counting of suspended solids using **Insta-Gel Plus**. The primary method involves the collection of suspended solids on a filter, followed by immersion of the filter in the scintillation cocktail.

Materials and Equipment

- **Insta-Gel Plus** liquid scintillation cocktail
- Liquid Scintillation Counter
- 20 mL scintillation vials (borosilicate glass recommended for long-term stability)[4][5]
- Filtration apparatus (e.g., vacuum filter holder, funnel)
- Glass fiber filters or other filter types compatible with the sample and cocktail
- Pipettes and appropriate safety equipment (gloves, lab coat, safety glasses)

Experimental Workflow Diagram





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